

Application Notes: Ozagrel Hydrochloride in Endothelial Dysfunction Research

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Compound of Interest		
Compound Name:	Ozagrel hydrochloride	
Cat. No.:	B1139521	Get Quote

Introduction

Ozagrel hydrochloride is a selective inhibitor of thromboxane A2 (TXA2) synthase, the enzyme responsible for the conversion of prostaglandin H2 to TXA2.[1][2][3][4] Endothelial dysfunction is a pathological state of the endothelium, the inner lining of blood vessels, and is characterized by an imbalance between vasodilating and vasoconstricting substances, proand anti-thrombotic factors, and pro- and anti-inflammatory mediators. A key feature of endothelial dysfunction is the reduced bioavailability of nitric oxide (NO), a potent vasodilator. [5][6][7] Thromboxane A2 is a potent vasoconstrictor and promoter of platelet aggregation, which contributes to the pathogenesis of various cardiovascular diseases where endothelial dysfunction is a key initiating event.[8][9] By inhibiting TXA2 synthesis, Ozagrel hydrochloride serves as a valuable pharmacological tool to investigate the role of the arachidonic acid cascade in endothelial health and disease.

Mechanism of Action

Ozagrel hydrochloride specifically inhibits thromboxane A2 synthase with high potency.[1] This inhibition redirects the metabolic pathway of prostaglandin H2 towards the synthesis of other prostanoids, such as prostacyclin (PGI2), a potent vasodilator and inhibitor of platelet aggregation.[4] This shift in the balance from the vasoconstrictive and pro-aggregatory effects of TXA2 towards the vasodilatory and anti-aggregatory properties of PGI2 helps to restore endothelial function. Furthermore, studies have shown that Ozagrel can ameliorate endothelial

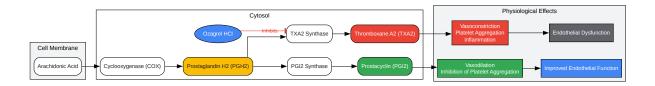


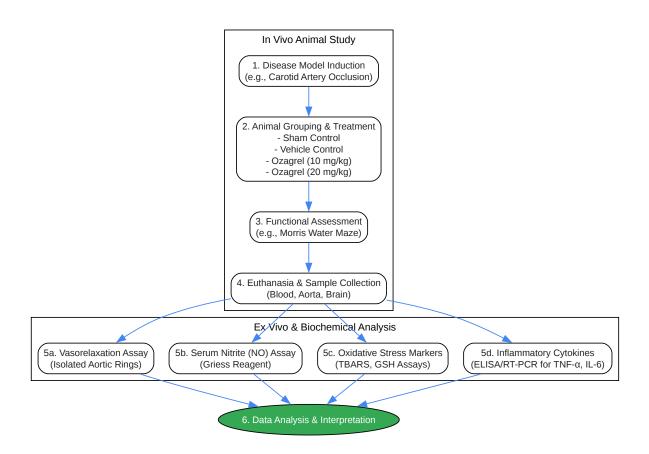
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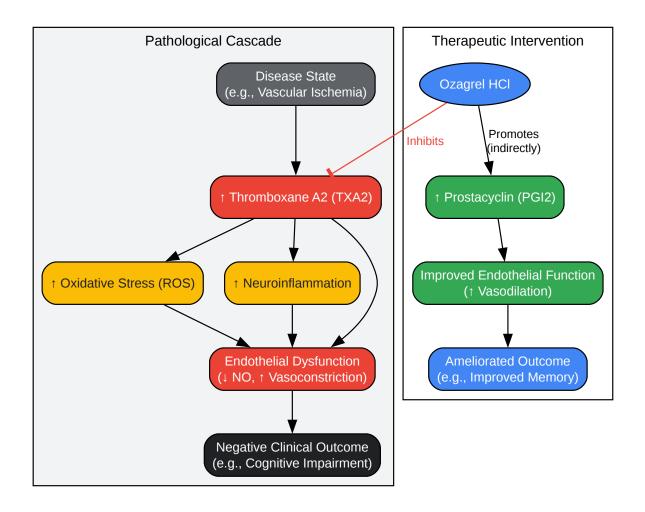
dysfunction by reducing oxidative stress and neuroinflammation, making it a useful agent for studying disease models where these pathological processes are prominent.[10][11]











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